

# Isavuconazonium sulfate stability in storage

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## Compound Focus: Isavuconazonium Sulfate

CAS No.: 946075-13-4

Cat. No.: S530858

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## Storage & Handling Specifications

The table below summarizes the official storage recommendations for the two primary formulations of **Isavuconazonium Sulfate** (marketed as CRESEMBA) [1].

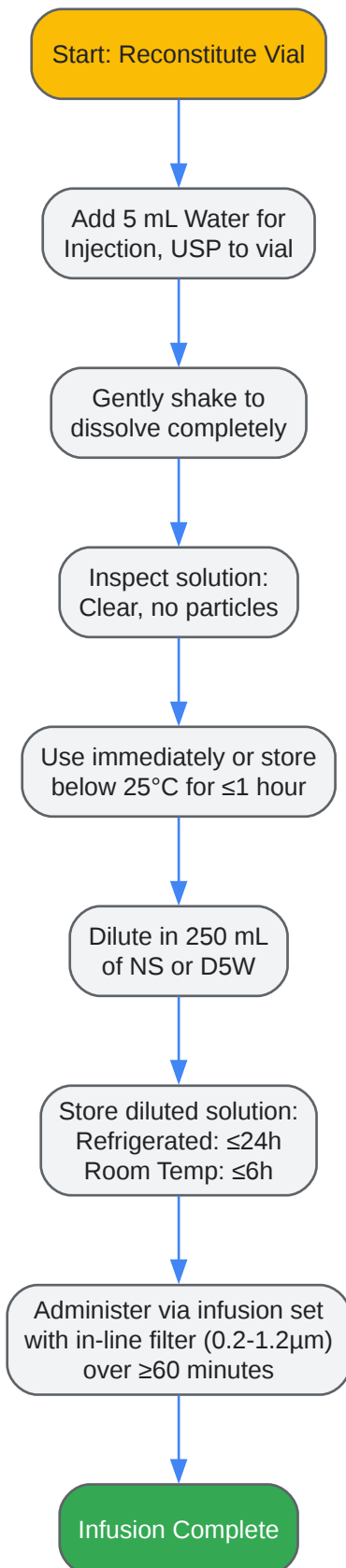
Formulation	Initial Storage (Unreconstituted)	After Reconstitution	After Final Dilution	Key Protection Measures
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| **CRESEMBA for Injection** | Refrigerate at **2°C to 8°C (36°F to 46°F)** [1]. | Use immediately or store below **25°C (77°F)** for a max of **1 hour** [2]. | **Refrigerated (2°C to 8°C)**: 24 hours max [2]. **Room Temp (20°C to 25°C)**: 6 hours max [2]. | - Administer with an **in-line filter** (pore size 0.2-1.2 microns) [1] [2].

- Avoid vibration/shaking; do not use pneumatic transport systems [2]. | | **CRESEMBA Capsules** | Store at **20°C to 25°C (68°F to 77°F)**; excursions permitted between **15°C to 30°C (59°F to 86°F)** [1]. | — | — | - Keep in **original packaging** to protect from moisture [1].
- Do not chew, crush, dissolve, or open capsules [2]. |

## Reconstitution & Administration Workflow

For the intravenous formulation, follow this preparation and administration workflow to ensure stability and safety:



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## Troubleshooting Guide & FAQs

This section addresses specific issues that researchers might encounter during handling.

Issue / Question	Cause & Solution
<b>Observed particulates</b> in the IV solution after dilution.   <b>Cause:</b> The insoluble active moiety, isavuconazole, may precipitate from the solution [1]. <b>Solution:</b> The solution must be administered through an <b>in-line filter</b> (pore size 0.2 to 1.2 microns). Do not use the solution if particulates cannot be resolved [1] [2].    <b>Capsules are clumping</b> or appear damaged.   <b>Cause:</b> Exposure to moisture due to removal from the original packaging, which contains a desiccant [1]. <b>Solution:</b> Always store capsules in their <b>original aluminum blister packs</b> . Excursions outside the recommended temperature and humidity can compromise stability [1].    <b>Unavoidable temperature excursion</b> outside the recommended range.   For capsules, <b>short excursions</b> between <b>15°C to 30°C (59°F to 86°F)</b> are permitted by the manufacturer [1]. For the injection powder, maintaining the <b>refrigerated chain (2°C to 8°C)</b> is critical for long-term stability. The impact of longer or more extreme excursions has not been established.	

## Supporting Physicochemical Data

Understanding the properties of the active drug, Isavuconazole, can provide deeper context for its stability behavior.

- **Melting Point and Enthalpy:** The melting point of Isavuconazole is **302.7 K (approx. 29.6 °C)**, with a melting enthalpy of  $29.9 \text{ kJ}\cdot\text{mol}^{-1}$  [3]. This relatively low melting point may be relevant for high-temperature stability studies.
- **Thermodynamic Solubility:** Isavuconazole's solubility varies significantly with the solvent [3], which helps explain the formulation challenges.
  - **Buffer pH 7.4:**  $\sim 6.7 \times 10^{-6} \text{ mol}\cdot\text{L}^{-1}$
  - **1-Octanol:**  $\sim 0.3 \text{ mol}\cdot\text{L}^{-1}$
  - The drug's distribution from an aqueous to an organic phase is a spontaneous and entropy-driven process [3].
- **BCS Classification:** While the prodrug **Isavuconazonium Sulfate** is highly soluble, the active metabolite **Isavuconazole** has **low solubility but high permeability**, classifying it as a **BCS Class II** substance [4]. This supports the need for protective handling to maintain consistent dissolution.

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## References

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